

Essential Safety and Handling Protocols for LAS191954

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: LAS191954
CAS No.: 1403947-26-1
Cat. No.: B608471

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This document provides crucial safety and logistical guidance for handling **LAS191954**, a potent and selective PI3K δ inhibitor.^{[1][2]} The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and proper disposal.

Immediate Safety Information

Given that **LAS191954** is a potent enzyme inhibitor, it should be handled with care to avoid direct contact and inhalation. While a specific Safety Data Sheet (SDS) is not publicly available, general precautions for handling potent research compounds should be strictly followed.

Personal Protective Equipment (PPE)

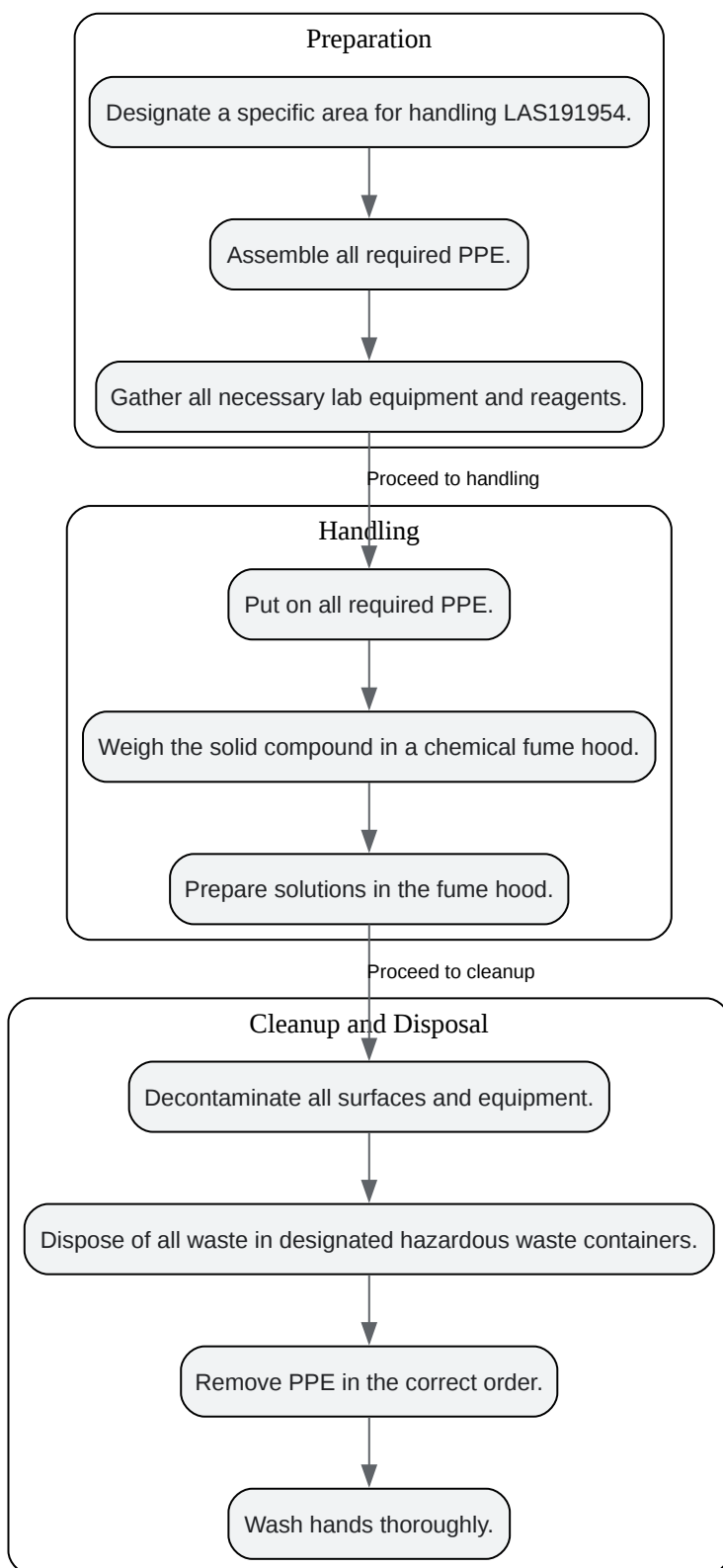
The following table outlines the recommended personal protective equipment when handling **LAS191954**. The level of protection may be adjusted based on the specific experimental conditions and a thorough risk assessment.

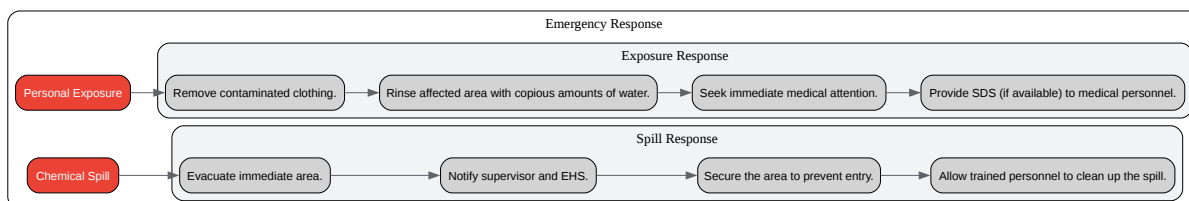
Protection Level	Equipment	Purpose	Standard
Level D (Minimum)	Safety glasses with side shields, Lab coat, Nitrile gloves, Closed-toe shoes	Basic protection against splashes and spills.	ANSI Z87.1 (Eye Protection)[3]
Level C (Increased)	Chemical splash goggles, Chemical-resistant gloves (e.g., thicker nitrile or neoprene), Chemical-resistant apron or gown over lab coat	Enhanced protection for procedures with a higher risk of splashing.	
Respiratory	Use of a certified chemical fume hood is required for handling the solid compound or preparing solutions. If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges should be considered.	To prevent inhalation of airborne particles or aerosols.	

This table is based on general laboratory safety principles and guidelines from OSHA and the EPA for handling chemical hazards.[4][5][6]

Handling and Operational Plan

A clear, step-by-step workflow is essential for the safe handling of **LAS191954**.





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References

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